

An In-depth Technical Guide to 1,3-Dioleoyl-2-elaidoyl glycerol (OOE)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Dioleoyl-2-elaidoyl glycerol

Cat. No.: B3025937

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Dioleoyl-2-elaidoyl glycerol, abbreviated as OOE, is a triacylglycerol (TAG) of significant interest in the fields of lipid chemistry and biophysics. As a structural isomer of triolein (OOO), it is distinguished by the presence of a trans fatty acid, elaidic acid, at the sn-2 position of the glycerol backbone, while the sn-1 and sn-3 positions are occupied by the cis-isomeric oleic acid. This unique structural feature imparts distinct physicochemical properties to OOE, particularly concerning its polymorphic behavior, which has been a primary focus of research.

This technical guide provides a comprehensive overview of the current knowledge on **1,3-Dioleoyl-2-elaidoyl glycerol**, with a focus on its chemical properties, synthesis, and analytical methodologies. Due to a notable scarcity of research on its specific biological roles and metabolic pathways, this guide will also discuss the general biological implications of consuming trans fatty acid-containing triglycerides, providing a framework for future research endeavors.

Chemical and Physical Properties

The defining characteristic of **1,3-Dioleoyl-2-elaidoyl glycerol** is its mixed-acid and mixed-isomer composition. This structure gives rise to complex polymorphic behavior, which has been meticulously studied to understand the influence of fatty acid configuration on the packing of triacylglycerols in crystalline states.

General Properties

Property	Value	Reference
Synonyms	1,3-Olein-2-Elaidin, TG(18:1(9Z)/18:1(9E)/18:1(9Z))	
CAS Number	110170-81-5	
Molecular Formula	C ₅₇ H ₁₀₄ O ₆	
Molecular Weight	885.4 g/mol	
Physical State	Oil at room temperature	

Polymorphic Behavior

The polymorphic nature of lipids is critical in determining their physical properties, such as melting point and texture, which is of particular importance in food science and pharmaceutical formulations. The study by Kodali et al. (1987) provides the most detailed quantitative data on the polymorphism of OOE.

Table 1: Thermal Properties of **1,3-Dioleoyl-2-elaidoyl glycerol** (OOE) Polymorphs

Polymorphic Form	Transition Temperature (°C)	Enthalpy of Transition (kcal/mol)
$\beta' \rightarrow \text{Melt}$	16.5	22.0
$\text{Melt} \rightarrow \alpha$	-24.0	-10.0
$\alpha \rightarrow \beta'$	-11.0	-3.5

Data extracted from Kodali, D.R., Atkinson, D., Redgrave, T.G., & Small, D.M. (1987). Structure and polymorphism of 18-carbon fatty acyl triacylglycerols: Effect of unsaturation and substitution in the 2-position. *Journal of Lipid Research*, 28(4), 403–413.

Table 2: X-ray Diffraction Long Spacings of **1,3-Dioleoyl-2-elaidoyl glycerol** (OOE) Polymorphs

Polymorphic Form	Long Spacing (Å)
α	52
β'	45
β	64

Data extracted from Kodali, D.R., Atkinson, D., Redgrave, T.G., & Small, D.M. (1987). Structure and polymorphism of 18-carbon fatty acyl triacylglycerols: Effect of unsaturation and substitution in the 2-position. *Journal of Lipid Research*, 28(4), 403–413.

Biological Significance and Metabolic Pathways

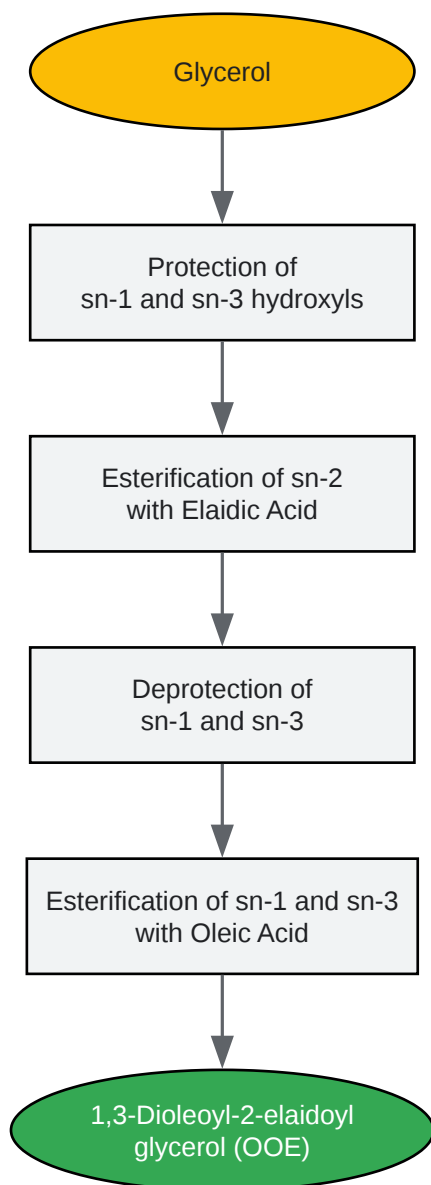
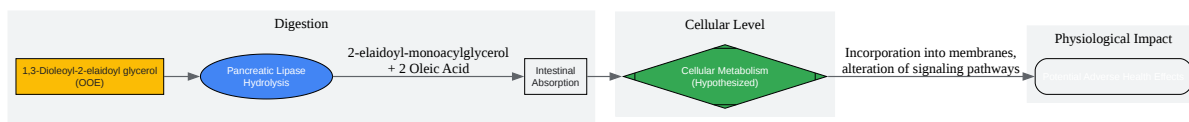
Specific research on the biological significance, metabolic fate, and signaling pathways of **1,3-Dioleoyl-2-elaidoyl glycerol** is currently not available in the scientific literature. However, inferences can be drawn from the extensive body of research on the health effects of trans fatty acids.

The presence of elaidic acid, a trans fatty acid, at the sn-2 position suggests that the metabolism of OOE will differ from that of triolein. Pancreatic lipase, the primary enzyme for triglyceride digestion, preferentially hydrolyzes fatty acids at the sn-1 and sn-3 positions. This would lead to the absorption of 2-elaidoyl-monoacylglycerol.

The general health implications of consuming trans fatty acids are well-documented and include:

- **Adverse Effects on Lipid Profiles:** Trans fats have been shown to raise low-density lipoprotein (LDL) cholesterol ("bad" cholesterol) and lower high-density lipoprotein (HDL) cholesterol ("good" cholesterol), which is a significant risk factor for cardiovascular disease. [\[1\]](#)[\[2\]](#)
- **Pro-inflammatory Effects:** Consumption of trans fatty acids has been linked to increased systemic inflammation.
- **Endothelial Dysfunction:** Trans fats can impair the function of the endothelium, the inner lining of blood vessels.

Given these established effects of trans fatty acids, it is plausible that a diet rich in OOE could contribute to these adverse health outcomes. However, dedicated studies are required to confirm these hypotheses and to understand the specific metabolic fate and cellular effects of 2-elaidoyl-monoacylglycerol and its downstream metabolites.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Trans fatty acids – A risk factor for cardiovascular disease - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Trans fat is double trouble for heart health - Mayo Clinic [mayoclinic.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1,3-Dioleoyl-2-elaidoyl glycerol (OOE)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3025937#what-is-1-3-dioleoyl-2-elaidoyl-glycerol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com